

Application Notes and Protocols for CAY10526 in Animal Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CAY10526

Cat. No.: B15602551

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

CAY10526 is a potent and selective inhibitor of microsomal prostaglandin E synthase-1 (mPGES-1), a key enzyme in the production of prostaglandin E2 (PGE2).^{[1][2]} PGE2 is involved in various physiological and pathological processes, including inflammation and cancer.^[3] **CAY10526** exerts its effects by downregulating PGE2 production, thereby modulating downstream signaling pathways. These application notes provide detailed protocols for the preparation and use of **CAY10526** in preclinical animal studies, along with a summary of its mechanism of action and relevant signaling pathways.

Chemical Properties

A summary of the key chemical properties of **CAY10526** is presented in Table 1.

Property	Value	Reference
Formal Name	4-(benzo[b]thiophen-2-yl)-3-bromo-5-hydroxydihydrofuran-2(3H)-one	[1]
Alternate Names	3-(1-benzothiophen-2-yl)-4-bromo-2-hydroxy-2H-furan-5-one	[4]
CAS Number	938069-71-7	[1][4]
Molecular Formula	C ₁₂ H ₇ BrO ₃ S	[1][4]
Formula Weight	311.1 g/mol	[1]
Purity	≥98%	[1]
Appearance	A crystalline solid	[1]

Solubility Data

Proper solubilization is critical for the effective in vivo delivery of **CAY10526**. The solubility of **CAY10526** in various common solvents is provided in Table 2.

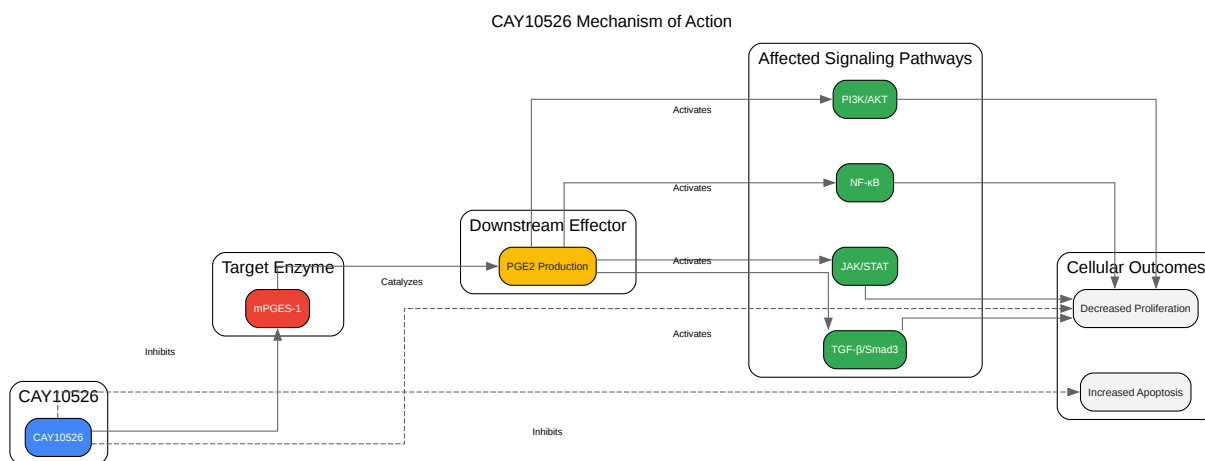
Solvent	Solubility	Reference
DMF	30 mg/mL	[1]
DMSO	30 mg/mL	[1]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	[1]
Ethanol	1 mg/mL	[1]

Mechanism of Action and Signaling Pathways

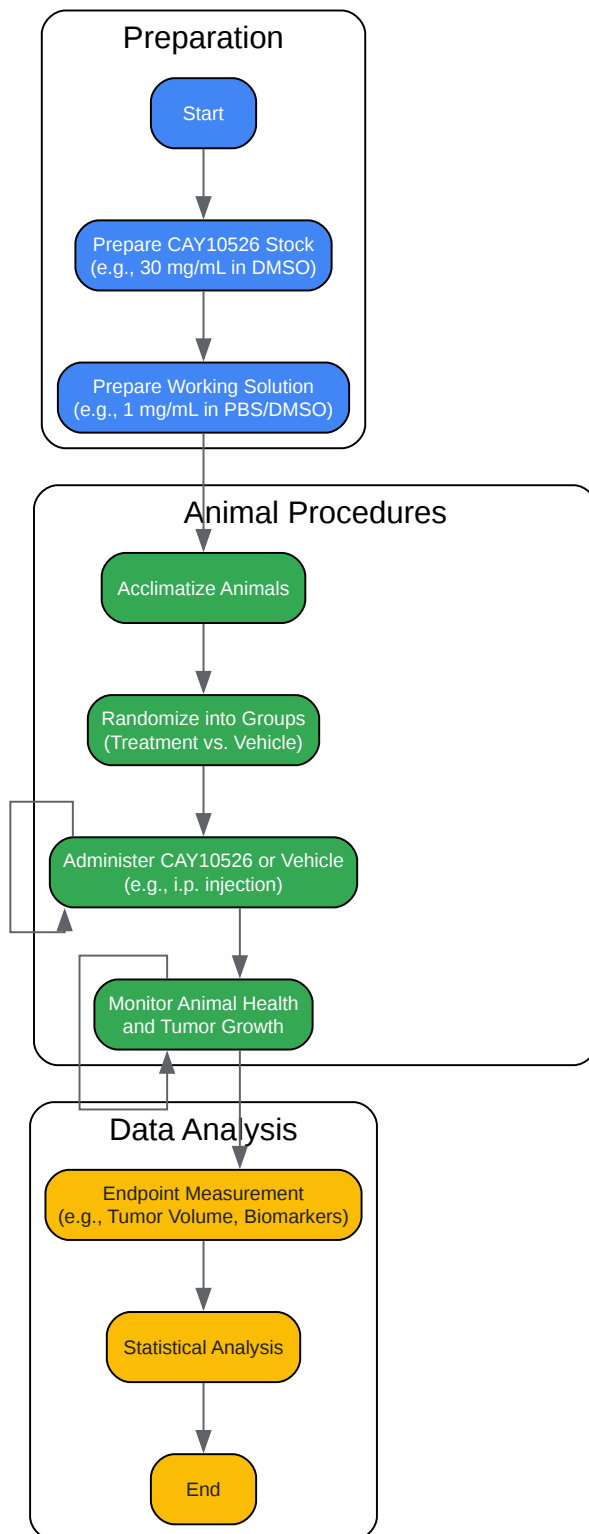
CAY10526 selectively inhibits mPGES-1, leading to a reduction in PGE2 synthesis.[1] This inhibition has been shown to impact several downstream signaling pathways implicated in cell proliferation, apoptosis, and inflammation. The primary signaling pathways affected by **CAY10526** are:

- JAK/STAT Pathway: **CAY10526** has been observed to decrease the expression of JAK1, JAK2, and phosphorylated STAT3 (pSTAT3), suggesting an inhibitory effect on this pathway. [\[5\]](#)[\[6\]](#)
- TGF- β /Smad3 Pathway: Treatment with **CAY10526** has been shown to decrease the phosphorylation of Smad3. [\[5\]](#)[\[6\]](#)
- PI3K/AKT Pathway: **CAY10526** has been demonstrated to inhibit the PI3K/AKT signaling pathway. [\[5\]](#)[\[6\]](#)
- NF- κ B Signaling Pathway: **CAY10526** also acts as an inhibitor of the NF- κ B signaling pathway. [\[2\]](#)[\[7\]](#)

By inhibiting these pathways, **CAY10526** can induce apoptosis and inhibit cell proliferation in cancer cells. [\[5\]](#)[\[8\]](#)



Experimental Workflow for CAY10526 In Vivo Studies

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- [2. molnova.com](https://www.molnova.com) [[molnova.com](https://www.molnova.com)]
- [3. PGE2 signaling and its biosynthesis-related enzymes in cholangiocarcinoma progression - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [4. scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
- [5. Growth of T-cell lymphoma cells is inhibited by mPGES-1/PGE2 suppression via JAK/STAT, TGF- \$\beta\$ /Smad3 and PI3K/AKT signal pathways - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [6. Growth of T-cell lymphoma cells is inhibited by mPGES-1/PGE2 suppression via JAK/STAT, TGF- \$\beta\$ /Smad3 and PI3K/AKT signal pathways - Li - Translational Cancer Research](#) [tcr.amegroups.org]
- [7. medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- [8. Microsomal PGE2 synthase-1 regulates melanoma cell survival and associates with melanoma disease progression - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Application Notes and Protocols for CAY10526 in Animal Studies]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15602551/docs#application-notes-and-protocols-for-cay10526-in-animal-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)